

In-Depth Technical Guide: 2,3,5-Trichlorobenzaldehyde Safety and Handling

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Compound of Interest

Compound Name: *2,3,5-Trichlorobenzaldehyde*

Cat. No.: *B1294575*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the available safety data and handling precautions for **2,3,5-Trichlorobenzaldehyde** (CAS No. 56961-75-2). Due to the limited availability of specific experimental data for this compound in the public domain, this guide also includes information on related chlorinated aromatic aldehydes to provide a broader context for its potential hazards.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2,3,5-Trichlorobenzaldehyde** is presented in Table 1. It is important to note that while some data points are available from supplier safety data sheets, comprehensive experimental data for properties such as boiling point, density, and vapor pressure are not readily available.

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₃ O	[1] [2] [3] [4]
Molecular Weight	209.46 g/mol	[1] [4]
Appearance	White to off-white or slightly yellow powder and/or chunks	[2]
Melting Point	73-75 °C (lit.)	[1]
Boiling Point	242°C (rough estimate)	[2]
Density	Data not available	
Vapor Pressure	Data not available	
Water Solubility	Data not available	
Flash Point	Not applicable	[1]

Toxicological Data

Specific quantitative toxicological data for **2,3,5-Trichlorobenzaldehyde**, such as LD50 (median lethal dose) and LC50 (median lethal concentration), are not available in the publicly accessible literature. However, data for other chlorinated benzaldehydes can offer some insight into the potential toxicity of this class of compounds. It is crucial to handle **2,3,5-Trichlorobenzaldehyde** with the assumption of significant toxicity based on its GHS classification and the data on related substances.

Table 2: Toxicological Data for Structurally Related Chlorinated Aromatic Aldehydes

Compound	CAS No.	Test	Route	Species	Value	Source
4-Chlorobenzaldehyde	104-88-1	LD50	Oral	Rat	1,575 mg/kg	[5]
2-Chlorobenzaldehyde	89-98-5	LD50	Oral	Rat	3,150 mg/kg	
3-Chlorobenzaldehyde	587-04-2	LD50	-	-	No data available	[6] [7]
Trichlorobenzene (isomers)	Various	LD50	Oral	Rat, Mouse	756-766 mg/kg	[8]

Note: The toxicological properties of **2,3,5-Trichlorobenzaldehyde** have not been thoroughly investigated. The data for related compounds should be used for contextual understanding only and does not replace the need for cautious handling of **2,3,5-Trichlorobenzaldehyde**.

Hazard Identification and Classification

2,3,5-Trichlorobenzaldehyde is classified as a hazardous substance. The GHS classification and associated hazard and precautionary statements are summarized in Table 3.

Table 3: GHS Hazard Classification for **2,3,5-Trichlorobenzaldehyde**

Classification	Code	Statement	Source
Skin Corrosion/Irritation	Skin Corr. 1B	H314: Causes severe skin burns and eye damage.	[1]
Signal Word	Danger	[1]	
Pictogram	GHS05 (Corrosion)	[1]	
Precautionary Statements	P260, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363	<p>Do not breathe dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Wash contaminated clothing before reuse.</p>	[1]

Experimental Protocols

While specific experimental reports for **2,3,5-Trichlorobenzaldehyde** are not publicly available, the GHS classification of "Skin Corrosion 1B" is typically determined through standardized tests. The following are general methodologies for the key experiments used to assess skin and eye irritation/corrosion.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.
- Methodology:
 - A small area of the animal's fur is clipped.
 - 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch.
 - The patch is held in place with a semi-occlusive dressing for a 4-hour exposure period.
 - After exposure, the dressing and any residual test substance are removed.
 - The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The severity of the reactions is scored according to a standardized scale.
- Interpretation: The scores are used to determine the level of irritation or corrosion. A substance is classified as corrosive if it causes irreversible tissue damage.

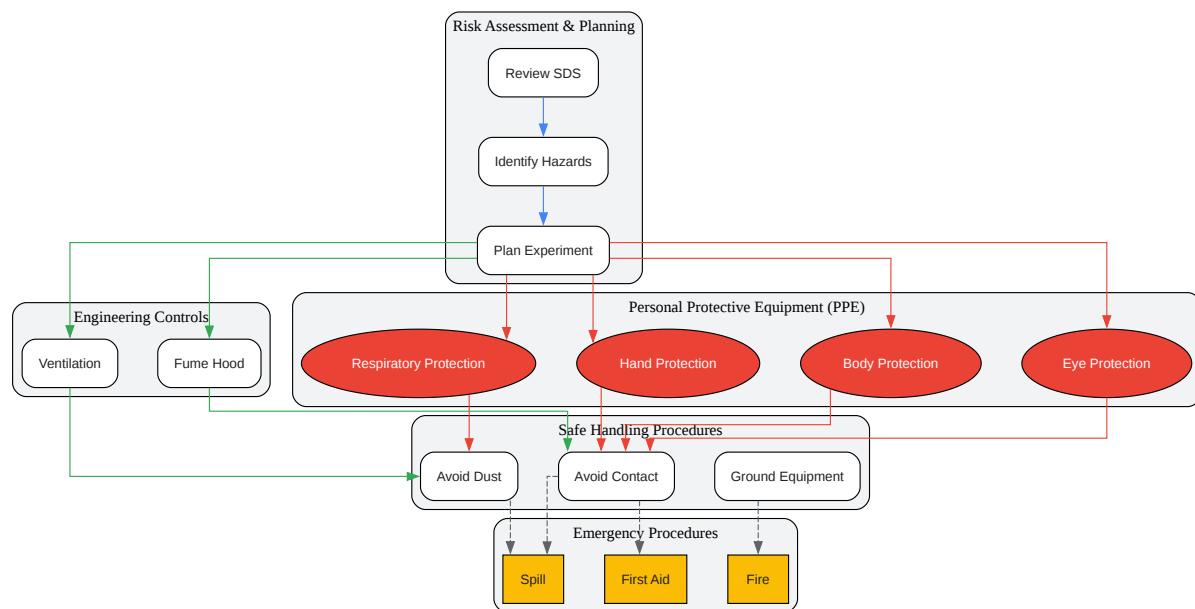
OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause eye irritation or serious eye damage.

- Principle: A single dose of the test substance is applied to one eye of an experimental animal, usually an albino rabbit, with the untreated eye serving as a control.
- Methodology:
 - The test substance is instilled into the conjunctival sac of one eye.
 - The eyelids are held briefly together to prevent loss of the substance.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
 - Observations may continue for up to 21 days to assess the reversibility of any effects.
 - The severity of ocular lesions is scored using a standardized system.
- Interpretation: The scores and the reversibility of the effects are used to classify the substance's potential for eye irritation or serious eye damage.

Handling Precautions and Exposure Control

Given the classification of **2,3,5-Trichlorobenzaldehyde** as causing severe skin burns and eye damage, stringent handling precautions are mandatory.

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Caption: Workflow for Safe Handling of **2,3,5-Trichlorobenzaldehyde**.

- Engineering Controls: Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[1]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage to prevent skin contact.
 - Respiratory Protection: If dusts are generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator (e.g., N95).[1]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste and handled by a licensed disposal company.

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Immediately call a poison center or doctor/physician.
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a poison center or doctor/physician.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor/physician.

- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor/physician.

In conclusion, while there are significant gaps in the publicly available quantitative safety data for **2,3,5-Trichlorobenzaldehyde**, its GHS classification as a corrosive substance necessitates the implementation of strict safety protocols. All work with this compound should be performed with the assumption of high toxicity and corrosivity, and appropriate engineering controls and personal protective equipment must be used at all times.

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